

# TCO PEG3 CH2CONHS vs TCO-PEG3-acid reactivity

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**Compound Focus:** Tco peg3 CH2conhs

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## TCO-PEG3 Reagents Overview

The table below summarizes the key characteristics of commonly available TCO-PEG3 reagents for your reference.

Reagent Name	Reactive Group	Primary Target	Coupling Conditions	Key Applications
<b>TCO-PEG3-acid</b> [1] [2] [3]	Carboxylic Acid	Primary Amines	Requires activators (e.g., EDC, HATU) [1]	PROTAC synthesis [3]; forming stable amide bonds [1]
<b>TCO-PEG3-CH2-aldehyde</b> [4] [5]	Aldehyde	N/A (Information missing from search results)	N/A (Information missing from search results)	Cleavable ADC linker synthesis [4] [5]
<b>TCO-PEG3-maleimide</b> [6]	Maleimide	Free Thiols (Cysteine residues)	Mild, aqueous conditions; no activator needed [6]	Bioconjugation with proteins/antibodies [6]

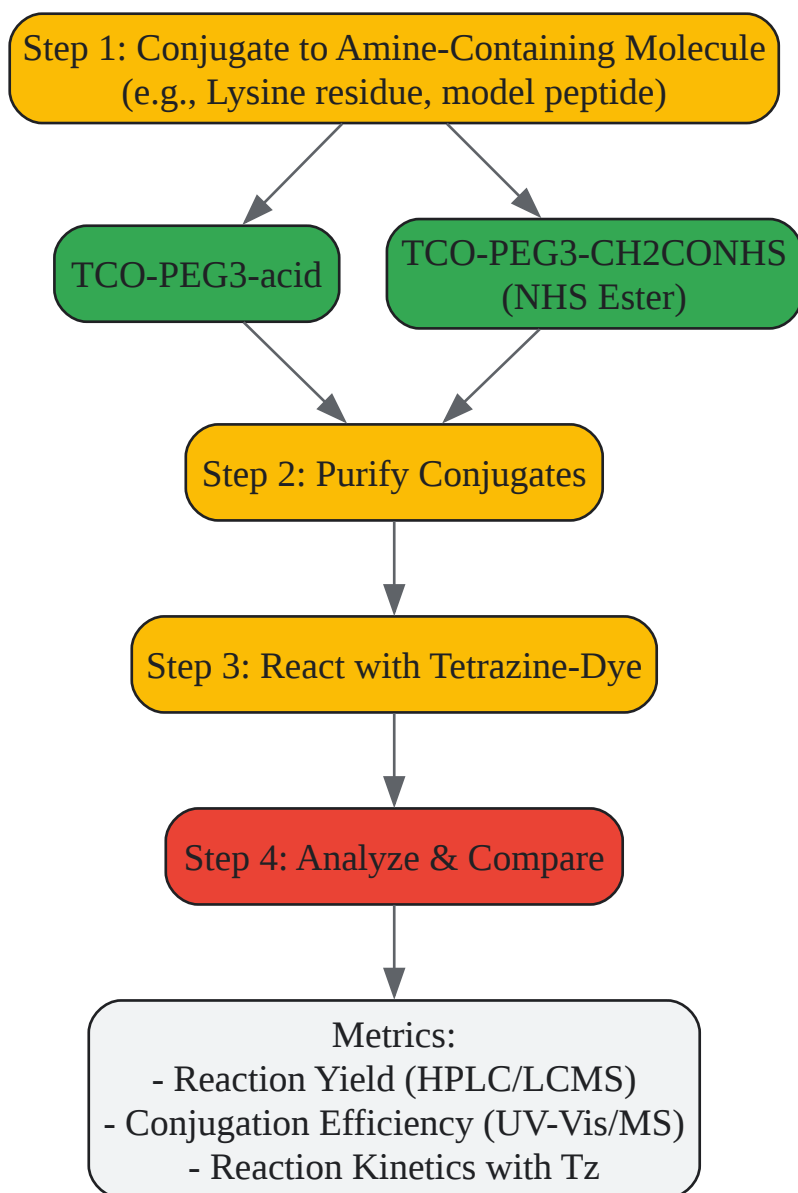
Reagent Name	Reactive Group	Primary Target	Coupling Conditions	Key Applications
TCO-PEG3-DBCO [7]	DBCO	Azides	Copper-free click chemistry (SPAAC) [7]	Dual-labeling strategies; linking TCO and azide-bearing molecules [7]

## General Properties and Reactivity Context

- **Core TCO Reactivity:** All TCO-PEG3 reagents share the same **trans-cyclooctene (TCO)** group. This group undergoes a very fast, bioorthogonal **inverse electron demand Diels-Alder (IEDDA)** reaction with **tetrazine (Tz)** groups [1] [4] [2]. This is the key "click" reaction common to all these compounds.
- **PEG Spacer:** The triethylene glycol (PEG3) spacer improves water solubility, reduces steric hindrance, and increases the distance between conjugated molecules, which can enhance binding efficiency [7].
- **Stability Consideration:** The TCO group has a short half-life because it can naturally isomerize into the less reactive cis-cyclooctene (CCO). Therefore, these reagents are not recommended for long-term storage [1].

## Suggested Experimental Approach for Comparison

To objectively compare the performance of TCO-PEG3-acid and TCO-PEG3-CH<sub>2</sub>CONHS, you could design an experiment focusing on conjugation efficiency. The workflow below outlines the key steps for a model study using a small molecule or protein.



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## Research Applications and Trends

The search results highlight that TCO-based reagents are pivotal in advanced therapeutic strategies:

- **Prodrug Activation:** TCO-caged prodrugs can be activated by tetrazine via a "click-to-release" mechanism. This strategy enables highly selective cancer therapy by activating drugs only at the tumor site [8] [9].
- **Artificial Receptor Targeting:** Tetrazine groups can be metabolically engineered onto cancer cell surfaces. TCO-conjugated probes or drugs then specifically target these cells, creating a powerful

targeting system not reliant on natural receptors [9].

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## References

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